

4-Ethyl-4-heptanol CAS number and molecular formula

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Compound of Interest

Compound Name: 4-Ethyl-4-heptanol

Cat. No.: B3054337

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An In-depth Technical Guide to 4-Ethyl-4-heptanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Ethyl-4-heptanol**, a tertiary alcohol with potential applications in various scientific domains. This document consolidates its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its potential biological activities based on data from structurally related compounds. Due to a lack of direct studies on the biological effects of **4-Ethyl-4-heptanol**, this guide presents a hypothetical experimental framework for investigating its potential interactions with cellular systems, particularly focusing on cell membrane and ion channel modulation.

Chemical Identity and Properties

4-Ethyl-4-heptanol is a tertiary alcohol. Its fundamental chemical identifiers and properties are summarized below.



Property	Value	Reference
CAS Number	597-90-0	[1]
Molecular Formula	C ₉ H ₂₀ O	[2]
Molecular Weight	144.26 g/mol	[2]
Appearance	Colorless liquid	
Boiling Point	179 °C	_
Density	0.831 g/mL	_
Refractive Index	1.432	_

Synthesis of 4-Ethyl-4-heptanol

The synthesis of **4-Ethyl-4-heptanol** can be effectively achieved via a Grignard reaction. The following protocol is adapted from established procedures for the synthesis of tertiary alcohols. [3][4]

Reaction Scheme

The overall reaction involves the treatment of a ketone with a Grignard reagent.

Experimental Protocol: Grignard Synthesis

Materials:

- Magnesium turnings
- · Ethyl bromide
- 4-Heptanone
- Anhydrous diethyl ether
- Saturated aqueous solution of ammonium chloride
- Anhydrous sodium sulfate



 Apparatus: Flame-dried three-necked round-bottom flask, reflux condenser, dropping funnel, nitrogen inlet, ice bath.

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings (1.2 equivalents).
 - Add enough anhydrous diethyl ether to cover the magnesium.
 - A solution of ethyl bromide (1.1 equivalents) in anhydrous diethyl ether is added dropwise from the dropping funnel to initiate the reaction. The reaction is maintained at a gentle reflux.

Reaction with Ketone:

- After the formation of the Grignard reagent is complete, cool the flask to 0°C in an ice bath.
- A solution of 4-heptanone (1.0 equivalent) in anhydrous diethyl ether is added dropwise from the dropping funnel, ensuring the temperature is maintained below 10°C.

Quenching and Work-up:

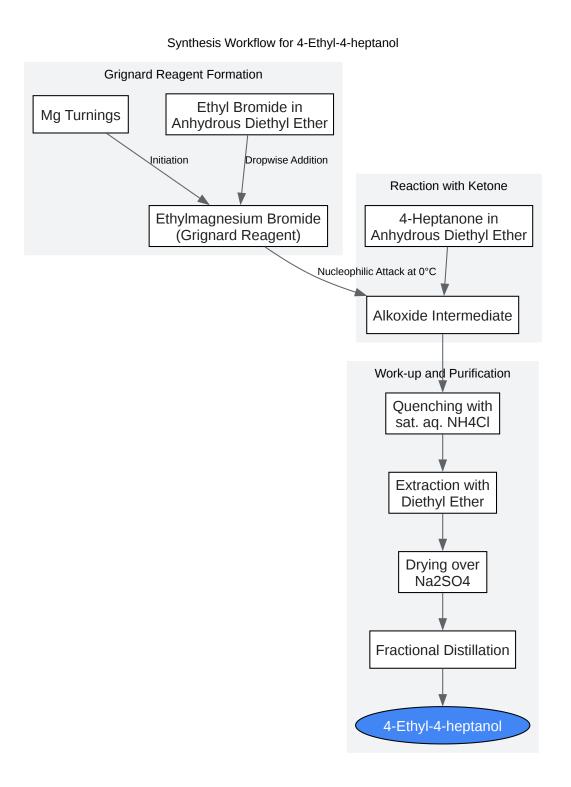
- The reaction mixture is stirred at room temperature for 1-2 hours.
- The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.

Purification:

- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.



• The crude product is purified by fractional distillation to yield **4-Ethyl-4-heptanol**.



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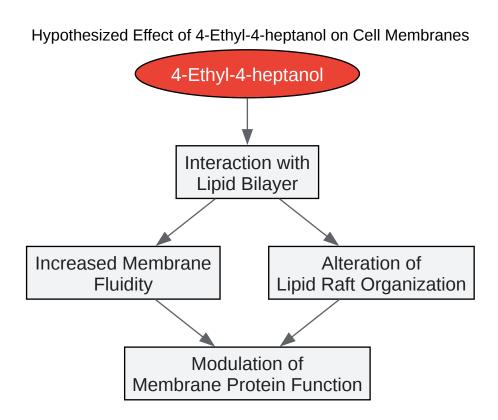
Caption: Experimental workflow for the synthesis of **4-Ethyl-4-heptanol**.

Potential Biological Activity and Experimental Considerations

While no direct studies on the biological activity of **4-Ethyl-4-heptanol** are readily available, research on related aliphatic alcohols, such as heptanol, provides insights into its potential effects on cellular systems. These compounds are known to interact with cell membranes and modulate the function of ion channels.[5][6][7]

Potential Effects on Cell Membranes

Aliphatic alcohols can perturb the lipid bilayer of cell membranes, leading to changes in membrane fluidity and the organization of membrane domains.[5] Heptanol, for instance, has been shown to induce hyperfluidization and the segregation of lipid domains in model and live cell membranes.[5]





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Caption: Potential mechanism of **4-Ethyl-4-heptanol**'s interaction with cell membranes.

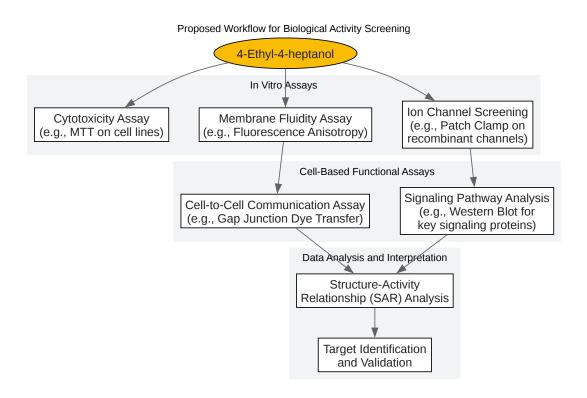
Potential Modulation of Ion Channels

Alcohols are known to modulate the function of various ion channels, particularly ligand-gated ion channels.[8] This modulation can be state-dependent and subunit-dependent.[7] For example, ethanol has been shown to affect the function of GABA-A receptors.[8] Given its structure, **4-Ethyl-4-heptanol** may exhibit similar modulatory effects on neuronal ion channels.

Proposed Experimental Workflow for Biological Activity Screening

To investigate the biological effects of **4-Ethyl-4-heptanol**, a tiered screening approach is proposed.





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